

Application Notes and Protocols: Molybdenum Carbide as a Co-catalyst with Platinum

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Molybdenum carbide

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These application notes provide a comprehensive overview of the use of **molybdenum carbide** (Mo_2C) as a co-catalyst with platinum (Pt). The synergistic interaction between Pt and Mo_2C has been shown to significantly enhance catalytic activity and durability for various electrochemical reactions, making this combination a promising avenue for the development of next-generation catalysts. This document outlines the key applications, presents comparative performance data, and provides detailed experimental protocols for the synthesis and evaluation of Pt/ Mo_2C catalysts.

Introduction to Pt/ Mo_2C Catalysis

Molybdenum carbide has emerged as a promising catalyst support and co-catalyst for platinum due to its unique electronic properties, which are often described as "Pt-like".^[1] The combination of Pt with Mo_2C can lead to a significant reduction in the required Pt loading without compromising, and in many cases, enhancing the catalytic performance. This is attributed to a strong metal-support interaction that modifies the electronic structure of Pt, thereby improving its intrinsic activity and stability.^{[2][3]} The primary applications for Pt/ Mo_2C catalysts are in the fields of energy conversion and storage, particularly for the hydrogen evolution reaction (HER), methanol oxidation reaction (MOR), and the water-gas shift (WGS) reaction.

Key Applications and Performance Data

The use of Mo₂C as a co-catalyst for Pt has demonstrated significant improvements in several critical chemical reactions. Below is a summary of the performance of Pt/Mo₂C catalysts in three key applications.

Hydrogen Evolution Reaction (HER)

In the quest for clean energy, the electrochemical hydrogen evolution reaction (HER) is of paramount importance. Platinum is the benchmark catalyst for HER, but its high cost is a major obstacle. The addition of Mo₂C has been shown to drastically improve the HER activity of Pt, allowing for significantly lower Pt loadings.[\[2\]](#)[\[4\]](#)

Table 1: Performance of Pt/Mo₂C Catalysts in the Hydrogen Evolution Reaction (HER)

Catalyst Composition	Electrolyte	Overpotential @ 10 mA/cm ² (mV)	Tafel Slope (mV/dec)	Mass Activity (A/mg_Pt)	Reference
Pt/Mo ₂ C (C)	0.5 M H ₂ SO ₄	38	24	-	[4]
Pt ₁ -Mo ₂ C-C (0.7 wt% Pt)	1 M KOH	155	-	7.14	[5]
Monolayer Pt on Mo ₂ C	0.5 M H ₂ SO ₄	-	-	Similar to 20 wt% Pt/C	[2]
Pt/ β -Mo ₂ C nanotubes (4.4 wt% Pt)	0.5 M H ₂ SO ₄	-	-	Higher than 20% Pt/C	[2]

Methanol Oxidation Reaction (MOR)

Direct methanol fuel cells (DMFCs) are a promising portable power source, but the sluggish kinetics of the methanol oxidation reaction (MOR) at the anode, typically catalyzed by Pt, limits their efficiency. **Molybdenum carbide** can act as a promoter for Pt in MOR, enhancing the oxidation of methanol and improving the catalyst's tolerance to carbon monoxide (CO) poisoning.[\[6\]](#)

Table 2: Performance of Pt/Mo₂C Catalysts in the Methanol Oxidation Reaction (MOR)

Catalyst Composition	Electrolyte	Peak Current Density (mA/cm ²)	Onset Potential (V vs. RHE)	CO Tolerance	Reference
Pt-MoO ₃ /C	Acidic	~128% higher than Pt-Ru/C	-	Increased stability	[7]
Pt/Mo ₂ C	-	-	Lower than Pt/C	Enhanced	[8]

Water-Gas Shift (WGS) Reaction

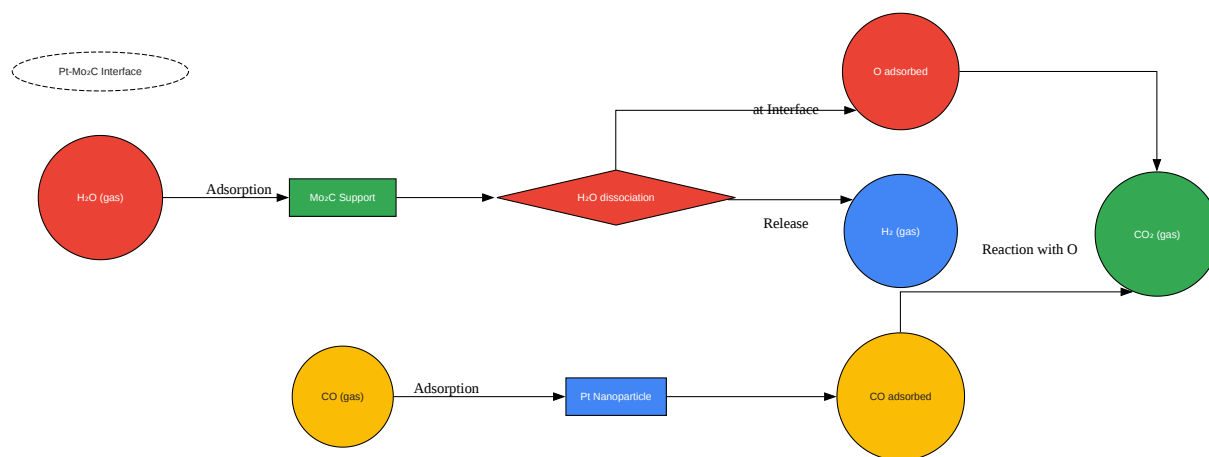
The water-gas shift (WGS) reaction ($\text{CO} + \text{H}_2\text{O} \rightleftharpoons \text{CO}_2 + \text{H}_2$) is a crucial step in producing high-purity hydrogen for fuel cells and in various industrial processes. Pt/Mo₂C catalysts have demonstrated high activity and stability for the WGS reaction, often outperforming conventional catalysts.[8][9] The interaction between Pt and Mo₂C is believed to facilitate the dissociation of water, a key step in the reaction mechanism.[8]

Table 3: Performance of Pt/Mo₂C Catalysts in the Water-Gas Shift (WGS) Reaction

Catalyst Composition	Temperature (°C)	CO Conversion (%)	Stability	Reference
Pt/Mo ₂ C	180	44-50	Stable over 85 hours	[9]
Pt/Mo ₂ C	220-295	More active than commercial Cu-Zn-Al	No apparent deactivation over 48 hours	[10]

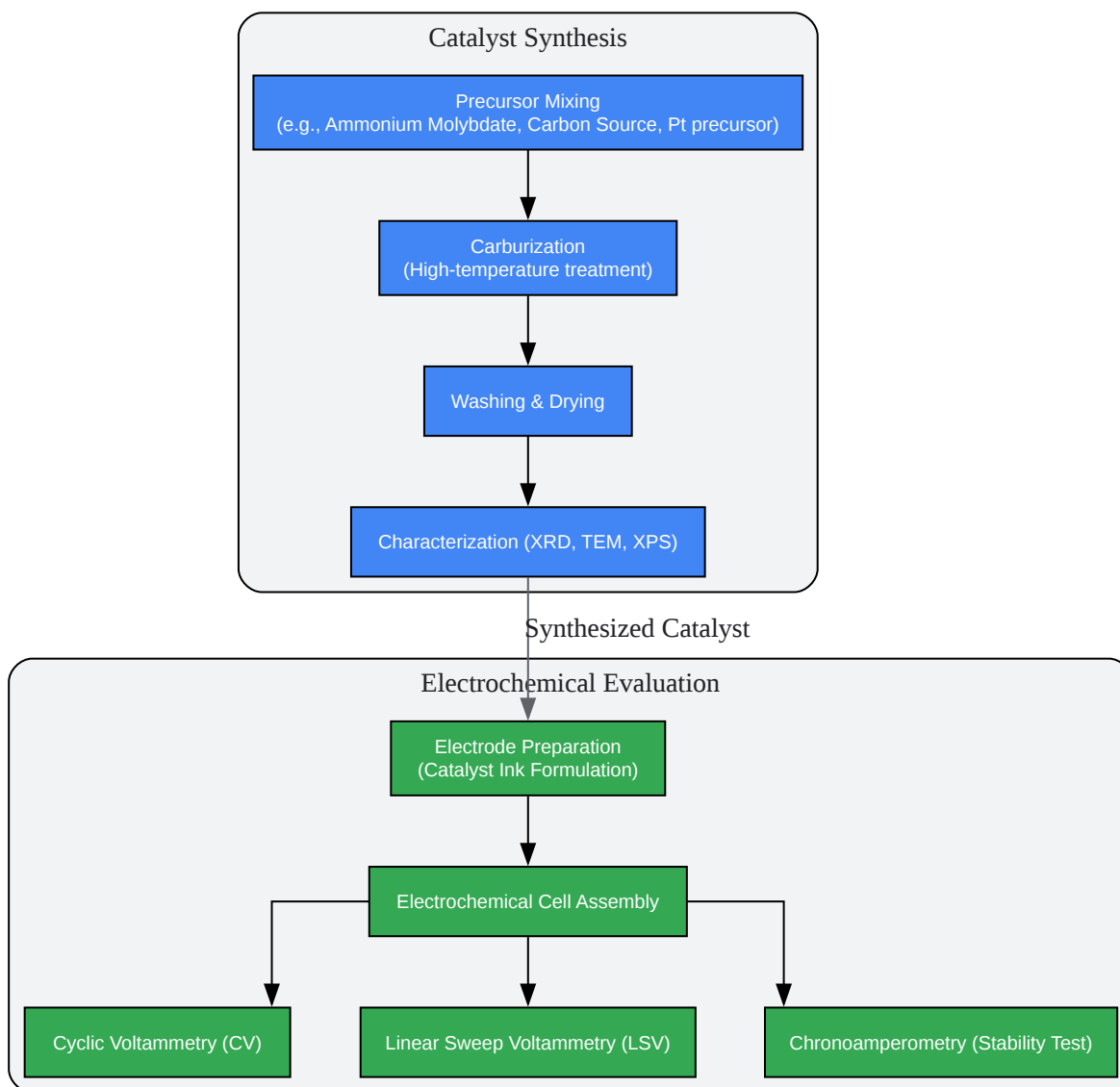
Signaling Pathways and Experimental Workflows

The synergistic catalysis between platinum and **molybdenum carbide** can be visualized through the following diagrams, illustrating the proposed reaction mechanism for the Water-Gas Shift reaction and a typical experimental workflow for catalyst synthesis and evaluation.



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Caption: Proposed bifunctional mechanism for the Water-Gas Shift reaction on a Pt/Mo₂C catalyst.



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- To cite this document: BenchChem. [Application Notes and Protocols: Molybdenum Carbide as a Co-catalyst with Platinum]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8022989#using-molybdenum-carbide-as-a-co-catalyst-with-platinum]

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